

Comprehensive Spectroscopic Characterization of Lercanidipine Hydrochloride Hemihydrate: A Technical Guide

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Compound of Interest

Compound Name: *Lercanidipine hcl hemihydrate*

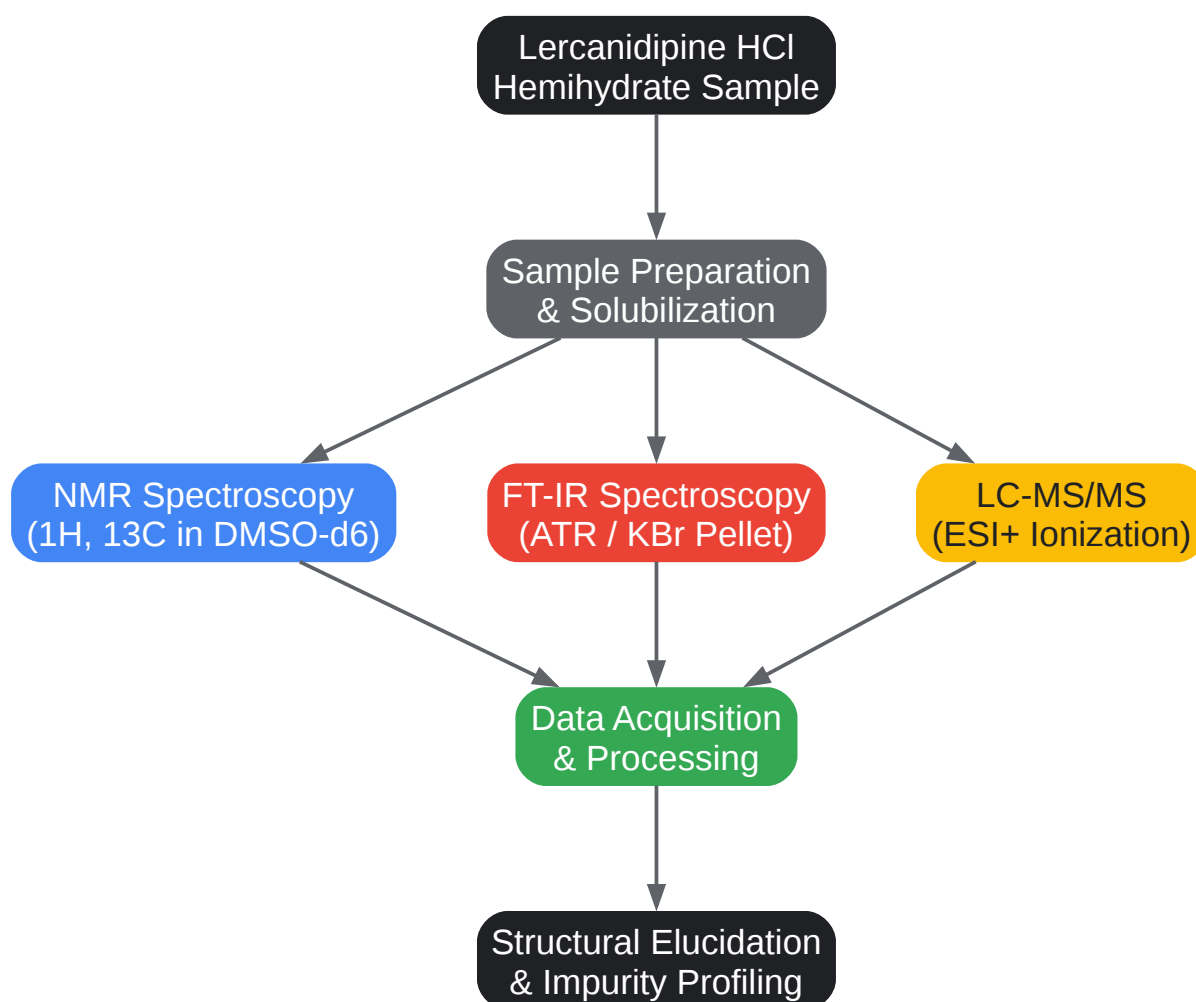
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Executive Summary & Analytical Strategy

Lercanidipine hydrochloride hemihydrate is a third-generation, lipophilic 1,4-dihydropyridine calcium channel blocker widely utilized in the management of hypertension. Due to its complex molecular architecture—featuring a chiral dihydropyridine core, a bulky diphenylpropylamine side chain, and a specific hemihydrate crystalline lattice—rigorous spectroscopic characterization is critical for structural elucidation, polymorph verification, and impurity profiling.

This whitepaper details a multi-modal orthogonal analytical strategy. We rely on Fourier Transform Infrared (FT-IR) Spectroscopy to map functional groups and hydration states, Nuclear Magnetic Resonance (NMR) Spectroscopy to confirm atomic connectivity and stereochemical environments, and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) to validate molecular mass and structural fragmentation pathways.



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Fig 1: Multi-modal spectroscopic workflow for **Lercanidipine HCl hemihydrate** characterization.

Fourier Transform Infrared (FT-IR) Spectroscopy

FT-IR is indispensable for confirming the presence of the dihydropyridine ring, the ester linkages, and the nitro aromatic group.

Causality of Experimental Design

While traditional KBr pellet pressing is common, it introduces the risk of mechanochemical dehydration or polymorphic transition due to the hygroscopic nature of KBr and the high

pressures applied. Therefore, Attenuated Total Reflectance (ATR) is the preferred sampling technique to preserve the delicate hemihydrate state of the active pharmaceutical ingredient (API).

Self-Validating Protocol

- **System Suitability:** Perform a background scan in ambient air to digitally subtract atmospheric and vapor. Validate the optical path using a 1.5 mil polystyrene calibration film, ensuring the aromatic C-C stretch is accurately detected at .
- **Sample Application:** Place 2–5 mg of the pure API directly onto the diamond/ZnSe ATR crystal. Apply consistent pressure using the anvil to ensure uniform optical contact.
- **Acquisition:** Record the spectrum from to at a resolution of , averaging 32 scans to optimize the signal-to-noise ratio.

Spectral Interpretation

The FT-IR spectrum of **Lercanidipine HCl hemihydrate** yields several distinct diagnostic bands^[1]:

- : N-H stretching vibration of the dihydropyridine ring.
- : Alkyl and phenyl C-H stretching vibrations.
- : Sharp C=O stretching vibration, characteristic of the ester carbonyls.
- &
: Asymmetric and symmetric stretching of the

group on the aromatic ring.

- &

: Bending vibrations of the geminal methyl groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides absolute confirmation of the carbon framework and proton environments.

Causality of Experimental Design

Lercanidipine HCl is a BCS Class II drug, meaning it is highly lipophilic and practically insoluble in water. DMSO-

is selected as the solvent because it completely solubilizes the bulky diphenylpropylamine side chain while preventing the rapid chemical exchange of the dihydropyridine N-H proton, which would otherwise be lost in protic solvents like Methanol-

[2].

Self-Validating Protocol

- Sample Preparation: Dissolve 10 mg of the API in 0.6 mL of 99.9% DMSO-
containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
- Locking & Shimming: Insert the sample into a 400 MHz NMR spectrometer equipped with a 5 mm multinuclear BBO probe. Lock onto the deuterium frequency of DMSO-
and perform automated gradient shimming to achieve a line width
.
- ¹H Acquisition: Run 16 scans with a
pulse angle and a 1-second relaxation delay.
- ¹³C Acquisition: Run 1024 scans at 100 MHz with proton decoupling and a 2-second relaxation delay to account for the longer

relaxation times of quaternary carbons.

- Processing: Apply Fourier Transform, phase correction, and baseline correction. Reference the spectra to the residual DMSO pentet (

for

H,

for

C).

Spectral Interpretation

- H NMR: The spectrum reveals the dihydropyridine N-H proton as a broad singlet downfield. The aromatic protons of the nitrophenyl and diphenyl groups appear as complex multiplets in the

range. The chiral C4-H proton of the dihydropyridine ring is typically observed around

, while the ester methoxy protons resonate near

[2].

- C NMR: The ester carbonyl carbons are highly deshielded, appearing at

. The aromatic carbons span

, and the aliphatic carbons of the side chain are found upfield (

).

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Mass spectrometry provides exact mass confirmation and structural elucidation through controlled collision-induced dissociation (CID).

Causality of Experimental Design

The tertiary amine in the diphenylpropylamine side chain of lercanidipine is highly basic. Consequently, Positive Electrospray Ionization (ESI+) is the optimal ionization technique, as it readily protonates the basic nitrogen to form a stable

precursor ion[3]. Multiple Reaction Monitoring (MRM) is utilized to track specific fragmentation pathways, ensuring high selectivity even in the presence of matrix interferences.

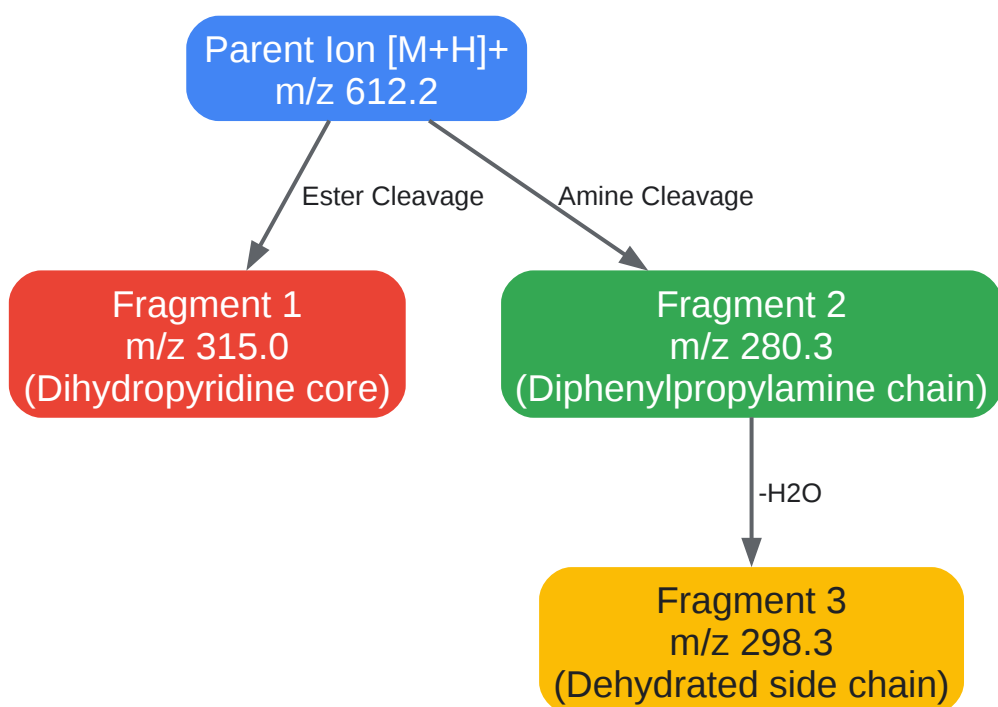
Self-Validating Protocol

- Chromatography: Inject the sample onto a C18 column (). Elute isocratically using a mobile phase of 0.1% formic acid and methanol (20:80 v/v) at a flow rate of 0.2 mL/min.
- System Blank: Run a mobile phase blank injection to verify the absence of column carryover.
- Ionization Parameters: Set the capillary voltage to 3.0 kV, desolvation temperature to , and desolvation gas flow to 594 L/h.
- Acquisition: Isolate the precursor ion in Q1, apply a collision energy of 20 V in Q2 (using Argon as the collision gas), and scan for product ions in Q3[3].

Fragmentation Pathway Analysis

The parent ion of lercanidipine is detected at m/z 612.18. Upon CID, the molecule undergoes predictable cleavage[3]:

- m/z 315.0: Cleavage of the ester linkage yields the dihydropyridine core fragment (methyl-5-formyl-2,6-dimethyl-4-(3-nitrophenyl)-1,4-dihydro-pyridine-3-carboxylate).
- m/z 280.27: Cleavage at the amine yields the side chain fragment (1-[(3,3-diphenylpropyl) (methyl)amino]-2-methylpropan-2-ol).
- m/z 298.3: A dehydrated variant of the side chain fragment.



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Fig 2: ESI+ MS/MS fragmentation pathway of Lercanidipine highlighting key MRM transitions.

Quantitative Data Synthesis

The table below consolidates the critical spectroscopic markers utilized for the positive identification and quality control of **Lercanidipine HCl hemihydrate**.

Analytical Modality	Key Feature / Marker	Observed Value	Structural Assignment
FT-IR	N-H Stretching		Dihydropyridine ring secondary amine
FT-IR	C=O Stretching		Ester carbonyl groups
FT-IR	Stretching		Nitrophenyl group (asymmetric/symmetric)
H NMR	N-H Proton		Dihydropyridine ring
H NMR	C4-H Proton		Chiral center on dihydropyridine ring
C NMR	C=O Carbons		Ester carbonyl carbons
ESI-MS	Precursor Ion	m/z	Protonated parent molecule
ESI-MS	Product Ion 1	m/z	Dihydropyridine core fragment
ESI-MS	Product Ion 2	m/z	Diphenylpropylamine side chain fragment

References

- [1] Enhancement of dissolution of Lercanidipine Hydrochloride using Solid Dispersion Technique. International Science Community Association. Available at: [1](#)
- [2] Preparation and Characterization of Lercanidipine Hydrochloride Inclusion complex with β -cyclodextrin and effect of Complexation on Solubility and Dissolution. Research Journal of Pharmacy and Technology. Available at: [2](#)
- [3] Method Development and Validation of Lercanidipine in Human Plasma by Liquid Chromatography Tandem-Mass Spectrometry. CORE / Innovare Academic Sciences.

Available at: [3](#)

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